

Tiaramide in Rodent Models: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *Tiaramide*

Cat. No.: *B1203770*

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This application note provides detailed protocols and quantitative data for the use of **Tiaramide**, a non-steroidal anti-inflammatory drug (NSAID), in rodent studies. It is intended for researchers, scientists, and drug development professionals investigating the anti-inflammatory, analgesic, and toxicological properties of this compound.

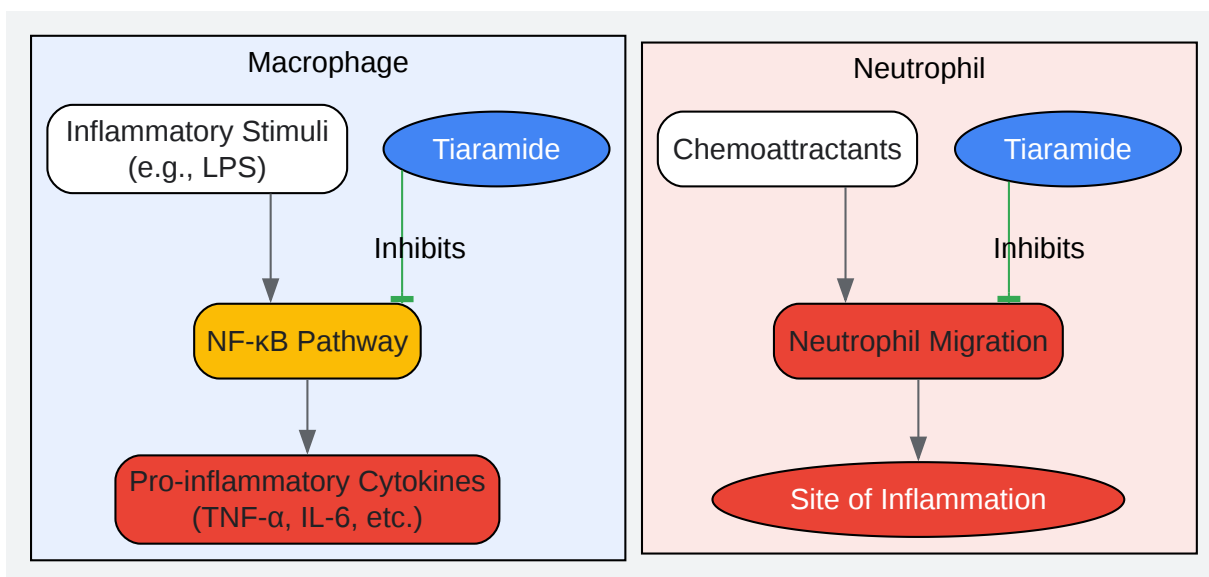
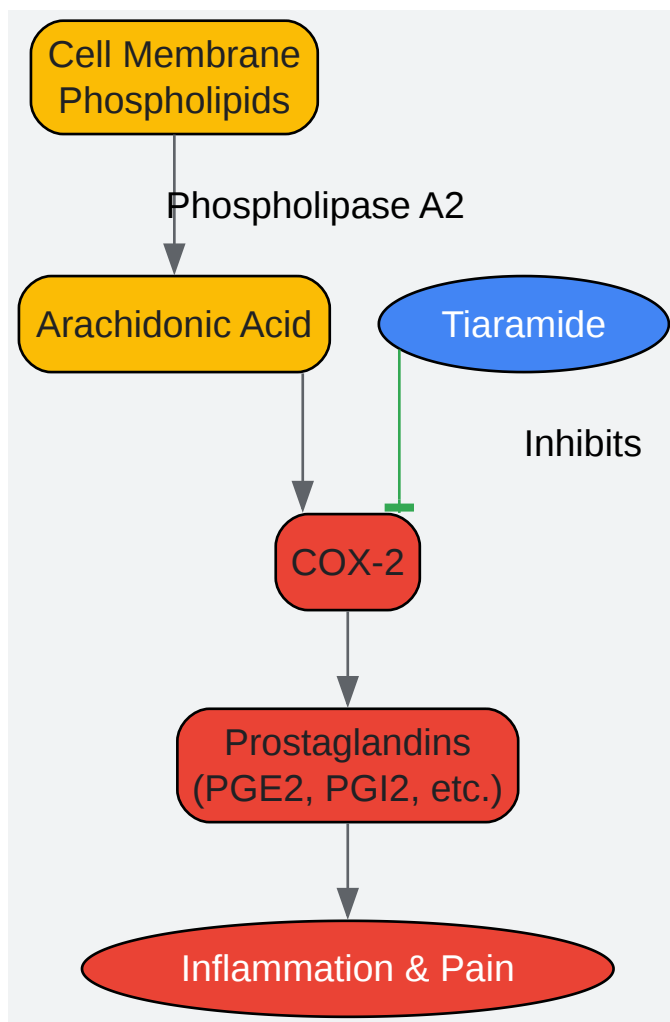
Mechanism of Action

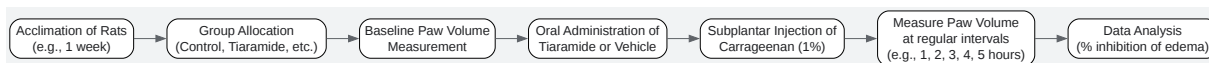
Tiaramide primarily functions as a selective inhibitor of cyclooxygenase-2 (COX-2). By blocking the COX-2 enzyme, **Tiaramide** prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation and pain. Additionally, **Tiaramide** has been shown to modulate the activity of immune cells, including macrophages and neutrophils, and possesses antioxidant properties.[1] It also exhibits anti-anaphylactic effects by inhibiting histamine release from mast cells.[2][3]

Signaling Pathways

COX-2 Inhibition Pathway

Tiaramide's primary mechanism involves the inhibition of the COX-2 pathway, which is crucial in the inflammatory cascade.





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